

Application Notes and Protocols for 4-Nonanone in Organic Chemistry

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Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

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These application notes provide detailed protocols for the safe and effective use of **4-Nonanone** in various organic synthesis applications. This document includes information on physical and chemical properties, safety and handling, and specific experimental procedures.

Properties of 4-Nonanone

4-Nonanone, also known as amyl propyl ketone, is a colorless to light yellow liquid with a characteristic odor.^[1] It is a versatile ketone used as a solvent and a building block in the synthesis of more complex organic molecules.^[2]

Table 1: Physical and Chemical Properties of **4-Nonanone**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈ O	[2]
Molecular Weight	142.24 g/mol	[2]
Boiling Point	187-188 °C	[2]
Flash Point	61 °C	[3]
Density	0.82 g/cm ³ (at 20°C)	[4]
Solubility in Water	284.4 mg/L (at 25°C, estimated)	[1]
Appearance	Clear colorless to light yellow liquid	[1]

Safety, Handling, and Disposal

Proper handling and disposal of **4-nonanone** are crucial for laboratory safety.

Table 2: Safety Information for **4-Nonanone**

Hazard Statement	Precautionary Statement	GHS Pictogram
H319: Causes serious eye irritation	P264: Wash skin thoroughly after handling.	 alt text
P280: Wear protective gloves/protective clothing/eye protection/face protection.		
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P337+P313: If eye irritation persists: Get medical advice/attention.		

Handling and Storage

- Handling: Use **4-nonanone** in a well-ventilated area, preferably in a chemical fume hood.[5] Avoid contact with eyes, skin, and clothing.[5] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[5] Keep away from heat, sparks, and open flames.[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5] Keep away from oxidizing agents.[5]

Disposal

Dispose of **4-nonanone** and its containers in accordance with local, regional, and national regulations.[3] Do not dispose of it down the drain.[6] It should be treated as hazardous waste and disposed of at an approved waste disposal plant.[3]

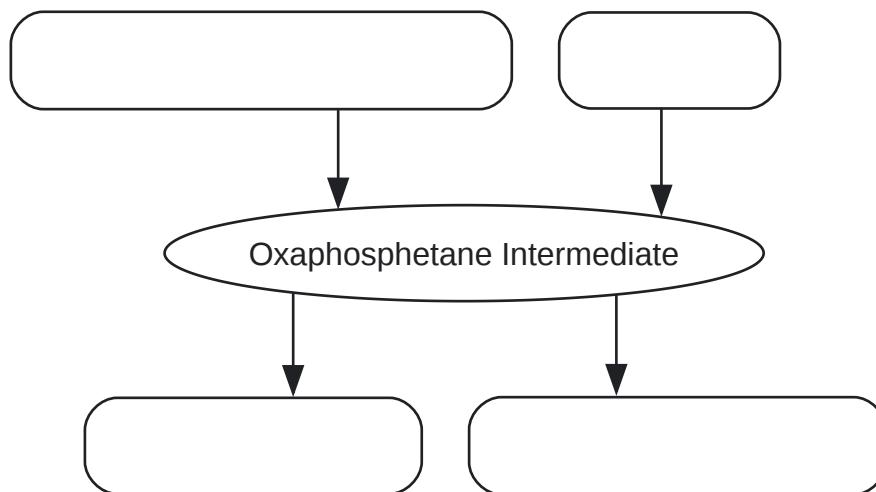
Experimental Protocols

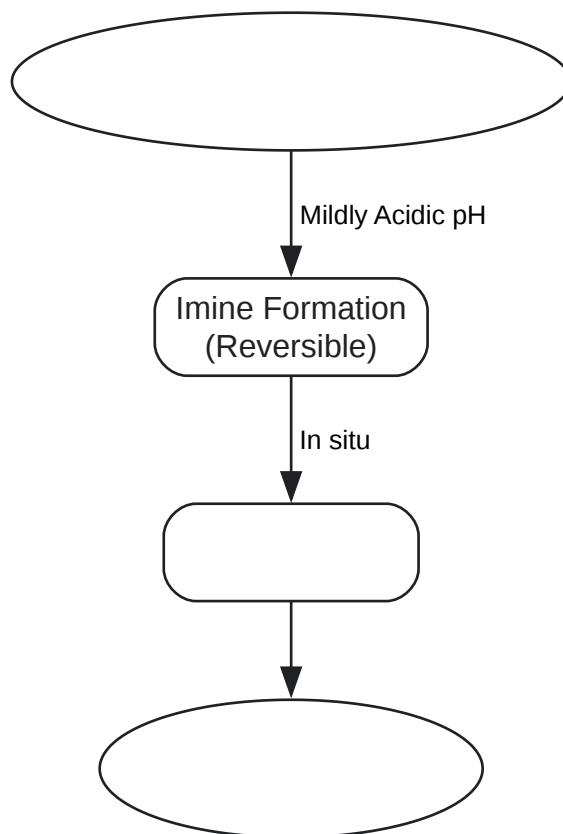
The following are detailed protocols for common organic reactions involving **4-nonanone**.

Grignard Reaction: Synthesis of 4-Propyl-4-nonanol

This protocol describes the synthesis of a tertiary alcohol, 4-propyl-4-nonanol, from **4-nonenone** using a Grignard reagent.

Experimental Workflow:



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